

# An In-depth Technical Guide to Ethyl 5-methyl-4-oxohexanoate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethyl 5-methyl-4-oxohexanoate

Cat. No.: B1338096

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 5-methyl-4-oxohexanoate**, a keto ester of significant interest in organic synthesis and potential applications in drug discovery. This document details its chemical properties, synthesis, and relevant reaction pathways, offering valuable insights for professionals in the field.

## Core Molecular Information

**Ethyl 5-methyl-4-oxohexanoate** is an organic compound classified as a keto ester. Its structure consists of a six-carbon hexanoate chain with a methyl group at the fifth carbon and a ketone group at the fourth position. An ethyl group is attached to the ester oxygen.

Molecular Formula:  $C_9H_{16}O_3$ [\[1\]](#)[\[2\]](#)

The structural formula reveals a chiral center at the C5 position, indicating the potential for stereoisomers. The presence of both a ketone and an ester functional group makes it a versatile intermediate for various chemical transformations.

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and predicted spectroscopic data for **Ethyl 5-methyl-4-oxohexanoate** is presented below. This information is crucial for its identification, purification, and handling in a laboratory setting.

Property	Value	Reference
Molecular Weight	172.22 g/mol	[3][4]
Monoisotopic Mass	172.10994 Da	[1]
XlogP (predicted)	1.1	[1]
CAS Number	54857-48-6	[5]

Predicted Collision Cross Section (CCS) Data:[1]

Adduct	m/z	Predicted CCS (Å²)
[M+H] <sup>+</sup>	173.11722	139.1
[M+Na] <sup>+</sup>	195.09916	145.2
[M-H] <sup>-</sup>	171.10266	139.3
[M+NH <sub>4</sub> ] <sup>+</sup>	190.14376	159.5
[M+K] <sup>+</sup>	211.07310	145.8

## Synthesis and Experimental Protocols

The synthesis of  $\beta$ -keto esters such as **Ethyl 5-methyl-4-oxohexanoate** can be achieved through various organic reactions. A common approach involves the Claisen condensation or related acylation reactions. While a specific detailed protocol for this exact molecule is not readily available in the provided search results, a general procedure for a related compound, methyl 4-oxohexanoate, can be adapted.

Illustrative Synthesis Workflow:

The following diagram outlines a generalized workflow for the synthesis of a keto ester, which can be conceptually applied to **Ethyl 5-methyl-4-oxohexanoate**.



[Click to download full resolution via product page](#)

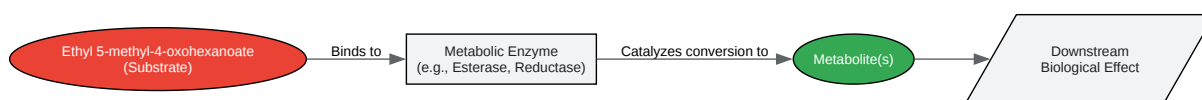
Caption: Generalized workflow for the synthesis of a keto ester.

General Experimental Protocol (Adapted from related syntheses):

- Materials: An appropriate ester (e.g., ethyl isovalerate) and an acylating agent (e.g., ethyl acetate), a strong base (e.g., sodium ethoxide), anhydrous solvent (e.g., ethanol or THF), and reagents for workup (e.g., dilute acid, saturated sodium bicarbonate, brine, drying agent like anhydrous sodium sulfate).
- Procedure:
  - A solution of the base is prepared in the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
  - The ester is added dropwise to the base solution at a controlled temperature (often 0 °C or below).
  - The acylating agent is then added slowly to the reaction mixture.
  - The reaction is stirred for several hours, and the progress is monitored by a suitable technique (e.g., Thin Layer Chromatography - TLC).
  - Upon completion, the reaction is quenched by pouring it into an acidic aqueous solution (e.g., dilute HCl) over ice.
  - The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
  - The combined organic layers are washed with saturated sodium bicarbonate solution and brine.
  - The organic layer is dried over a drying agent, filtered, and the solvent is removed under reduced pressure.
  - The crude product is then purified, typically by vacuum distillation or column chromatography.

## Potential Signaling Pathway Involvement (Hypothetical)

Given its structure as a keto ester, **Ethyl 5-methyl-4-oxohexanoate** could potentially interact with various biological pathways, particularly those involving lipid metabolism or enzymatic processes that recognize keto or ester moieties. The following diagram illustrates a hypothetical interaction where it might act as a substrate or inhibitor for a metabolic enzyme.



[Click to download full resolution via product page](#)

Caption: Hypothetical enzymatic conversion of **Ethyl 5-methyl-4-oxohexanoate**.

This guide provides a foundational understanding of **Ethyl 5-methyl-4-oxohexanoate** for researchers and professionals. Further experimental investigation is necessary to fully elucidate its properties and potential applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PubChemLite - Ethyl 5-methyl-4-oxohexanoate (C<sub>9</sub>H<sub>16</sub>O<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
- 2. Ethyl 5-methyl-4-oxohexanoate | C<sub>9</sub>H<sub>16</sub>O<sub>3</sub> | CID 12892835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 5-methyl-3-oxohexanoate | C<sub>9</sub>H<sub>16</sub>O<sub>3</sub> | CID 96344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl 4-methyl-3-oxohexanoate | C<sub>9</sub>H<sub>16</sub>O<sub>3</sub> | CID 13250489 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. ETHYL 5-METHYL-4-OXOHXANOATE | 54857-48-6 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 5-methyl-4-oxohexanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338096#ethyl-5-methyl-4-oxohexanoate-molecular-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)